

The Discovery and Development of GSK-4716: A Technical Whitepaper

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Compound of Interest

Compound Name: GSK-4716

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Audience: Researchers, scientists, and drug development professionals.

Executive Summary

GSK-4716 is a pioneering synthetic small molecule identified as a selective agonist for the orphan nuclear receptors, Estrogen-Related Receptor β (ERR β) and Estrogen-Related Receptor γ (ERR γ). As a member of the phenolic acyl hydrazone chemical class, **GSK-4716** has been instrumental as a chemical probe to elucidate the physiological roles of ERR β and ERR γ in various biological processes, including mitochondrial biogenesis, energy metabolism, and the regulation of gene expression in muscle and neuronal cells. This document provides a comprehensive overview of the discovery, mechanism of action, and pharmacological profile of **GSK-4716**, supported by available quantitative data, detailed experimental methodologies, and visual representations of its signaling pathways and discovery workflow.

Introduction to GSK-4716

GSK-4716, with the chemical name 4-Hydroxybenzoic acid 2-[[4-(1-methylethyl)phenyl]methylene]hydrazide, emerged from research efforts to identify ligands for the estrogen-related receptors, which are constitutively active orphan nuclear receptors. It has demonstrated remarkable selectivity for ERR β and ERR γ over the classical estrogen receptors

and ERR α .^[1] The agonistic activity of **GSK-4716** mimics the effects of the coactivator PGC-1 α , leading to the transcriptional activation of target genes.^[1]

Physicochemical Properties and Synthesis

Chemical Structure:

- IUPAC Name: 4-hydroxy-N'-[(4-propan-2-ylphenyl)methylidene]benzohydrazide
- Molecular Formula: C₁₇H₁₈N₂O₂
- Molecular Weight: 282.34 g/mol
- CAS Number: 101574-65-6

Synthesis:

The synthesis of **GSK-4716** is achieved through a condensation reaction between 4-hydroxybenzoic acid hydrazide and 4-isopropylbenzaldehyde.^{[2][3][4]} This reaction is a standard method for the formation of hydrazones.

- Step 1: Formation of 4-hydroxybenzoic acid hydrazide: Ethyl 4-hydroxybenzoate is refluxed with hydrazine hydrate in an alcohol solvent, such as ethanol, to yield 4-hydroxybenzoic acid hydrazide.^{[2][3]}
- Step 2: Condensation to form **GSK-4716**: The purified 4-hydroxybenzoic acid hydrazide is then condensed with 4-isopropylbenzaldehyde in a suitable solvent like ethanol under reflux to form the final product, **GSK-4716**.^[2] Microwave-assisted synthesis can also be employed to improve reaction times and yields.^{[3][4]}

Pharmacological Profile

Quantitative Data

The following table summarizes the available quantitative data for **GSK-4716**. It is important to note that comprehensive pharmacokinetic data and detailed selectivity profiling against a wide panel of nuclear receptors are not readily available in the public domain.

Parameter	Receptor/Assay	Value	Reference
EC ₅₀	ERR γ	1.3 μ M	[5]
IC ₅₀	ERR γ FRET Assay	2 μ M	[6]
K _d	ERR γ	5000 nM	[7]
Selectivity	ERR α & Estrogen Receptors	Selective	[5]

Mechanism of Action

GSK-4716 functions as an agonist at ERR β and ERR γ . Upon binding to the ligand-binding domain (LBD) of these receptors, it promotes a conformational change that facilitates the recruitment of coactivators, such as PGC-1 α and PGC-1 β . [8] This receptor-coactivator complex then binds to estrogen-related response elements (ERREs) in the promoter regions of target genes, initiating their transcription.

The X-ray crystal structure of the ERR γ LBD in complex with **GSK-4716** (PDB ID: 2GPP) reveals that the agonist binds within the hydrophobic pocket of the LBD. This binding stabilizes the active conformation of the receptor, promoting the interaction with coactivator proteins.

Signaling Pathways and Biological Effects

GSK-4716 has been shown to modulate several key signaling pathways, leading to a range of biological effects.

Regulation of Mitochondrial Biogenesis and Metabolism

In skeletal muscle cells, **GSK-4716** treatment leads to the increased expression of PGC-1 α and PGC-1 β . [8] This, in turn, drives the expression of genes involved in mitochondrial biogenesis and fatty acid oxidation, such as Carnitine Palmitoyltransferase 1b (Cpt1b), ATP Synthase F1 Subunit Beta (Atp5b), and Isocitrate Dehydrogenase 3 (Idh3). [8] This indicates a role for ERR β / γ in enhancing the oxidative capacity of muscle tissue.



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